

# Technical Support Center: 2,6-Dichloronitrosobenzene and 2,6-Dichloronitrobenzene

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## Compound of Interest

Compound Name: 2,6-Dichloronitrosobenzene

Cat. No.: B073552

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Disclaimer: The information provided is for guidance purposes only and should not substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Researchers should always consult the most recent Safety Data Sheet (SDS) for 2,6-Dichloronitrobenzene before use.

A Note on Nomenclature: The query specifies "**2,6-dichloronitrosobenzene**." However, this is a less common compound, and information largely pertains to the more commercially available and widely used 2,6-dichloronitrobenzene. Nitroso compounds (-N=O) are generally more reactive and unstable than their nitro (-NO<sub>2</sub>) counterparts.<sup>[1][2][3]</sup> This guide will primarily focus on 2,6-dichloronitrobenzene, with specific considerations for the potential challenges of handling the nitroso form where applicable.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2,6-dichloronitrobenzene?

A1: 2,6-Dichloronitrobenzene is a hazardous substance with several primary concerns:

- **Toxicity:** It is classified as acutely toxic if swallowed or in contact with skin.<sup>[4]</sup> It is also suspected of causing genetic defects and cancer.<sup>[4]</sup>
- **Irritation:** It causes skin and serious eye irritation.<sup>[4]</sup>

- Sensitization: It may cause an allergic skin reaction.
- Environmental Hazard: It is toxic to aquatic life with long-lasting effects.[\[5\]](#)[\[6\]](#)

Q2: What are the immediate first aid measures in case of exposure?

A2: In case of accidental exposure, the following first aid measures should be taken immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[7\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical aid.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[7\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[7\]](#)

Q3: How should I properly store 2,6-dichloronitrobenzene?

A3: Proper storage is crucial to maintain the chemical's stability and prevent accidents.

- Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.[\[4\]](#)[\[7\]](#)
- The storage area should be locked up.[\[4\]](#)
- Ensure the storage area is separated from bases and strong oxidants.[\[4\]](#)

Q4: What are the signs of decomposition, and what are the hazardous decomposition products?

A4: While stable under normal conditions, decomposition can occur at high temperatures.[\[7\]](#)

- Signs of Decomposition: Discoloration or the release of fumes.
- Hazardous Decomposition Products: Upon heating, it can produce toxic and corrosive fumes, including nitrogen oxides and hydrogen chloride.[4] In case of fire, it can release carbon monoxide and carbon dioxide.[5]

Q5: What are the general characteristics of nitroso compounds that I should be aware of if I am working with **2,6-dichloronitrosobenzene**?

A5: Nitroso compounds are generally more sensitive than their nitro counterparts.

- Instability: They are often sensitive to heat and light.[1]
- Reactivity: They can be highly reactive and may undergo isomerization or react with starting materials or reagents.[3] Purification can be challenging due to this inherent instability.[2]
- Dimerization: Nitrosoarenes often exist in an equilibrium between monomer and dimer forms.  
[1]

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected Color Change in Stored Material	- Exposure to light, heat, or contaminants.- Gradual decomposition.	- Evaluate storage conditions; ensure the container is tightly sealed and stored in a cool, dark, and dry place.- If significant discoloration is observed, consider cautious disposal of the material as it may indicate impurity.
Difficulty in Dissolving the Compound	- Use of an inappropriate solvent.- Low temperature.	- 2,6-Dichloronitrobenzene has slight solubility in chloroform, DMSO, and methanol.[4]- Gentle warming may aid dissolution, but be cautious of the compound's thermal sensitivity.
Inconsistent Experimental Results	- Impurities in the starting material.- Decomposition during the reaction.	- Verify the purity of the 2,6-dichloronitrobenzene using appropriate analytical techniques (e.g., NMR, GC-MS).- Ensure reaction conditions are controlled, particularly temperature, to prevent thermal decomposition.
Skin Irritation or Allergic Reaction After Handling	- Inadequate personal protective equipment (PPE).- Accidental skin contact.	- Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and safety goggles. [4][7]- If contact occurs, follow the first aid procedures outlined above and seek medical advice.[4]

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H3Cl2NO2	[8]
CAS Number	601-88-7	[8]
Melting Point	52.8 - 56 °C	[9]
Boiling Point	267 °C @ 760 mmHg	[9]
Flash Point	118.9 °C	[4]
Density	1.533 g/cm <sup>3</sup>	[4]
Solubility	Chloroform (Slightly), DMSO (Slightly), Methanol (Slightly)	[4]

## Experimental Protocols

### Protocol 1: Safe Handling and Weighing of 2,6-Dichloronitrobenzene

- Preparation:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[7]
  - Ensure an eyewash station and safety shower are readily accessible.[7]
  - Don appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.[4]
- Handling:
  - Avoid generating dust.[7]
  - Use non-sparking tools.[4]
  - Avoid contact with skin and eyes.[4]
- Weighing:

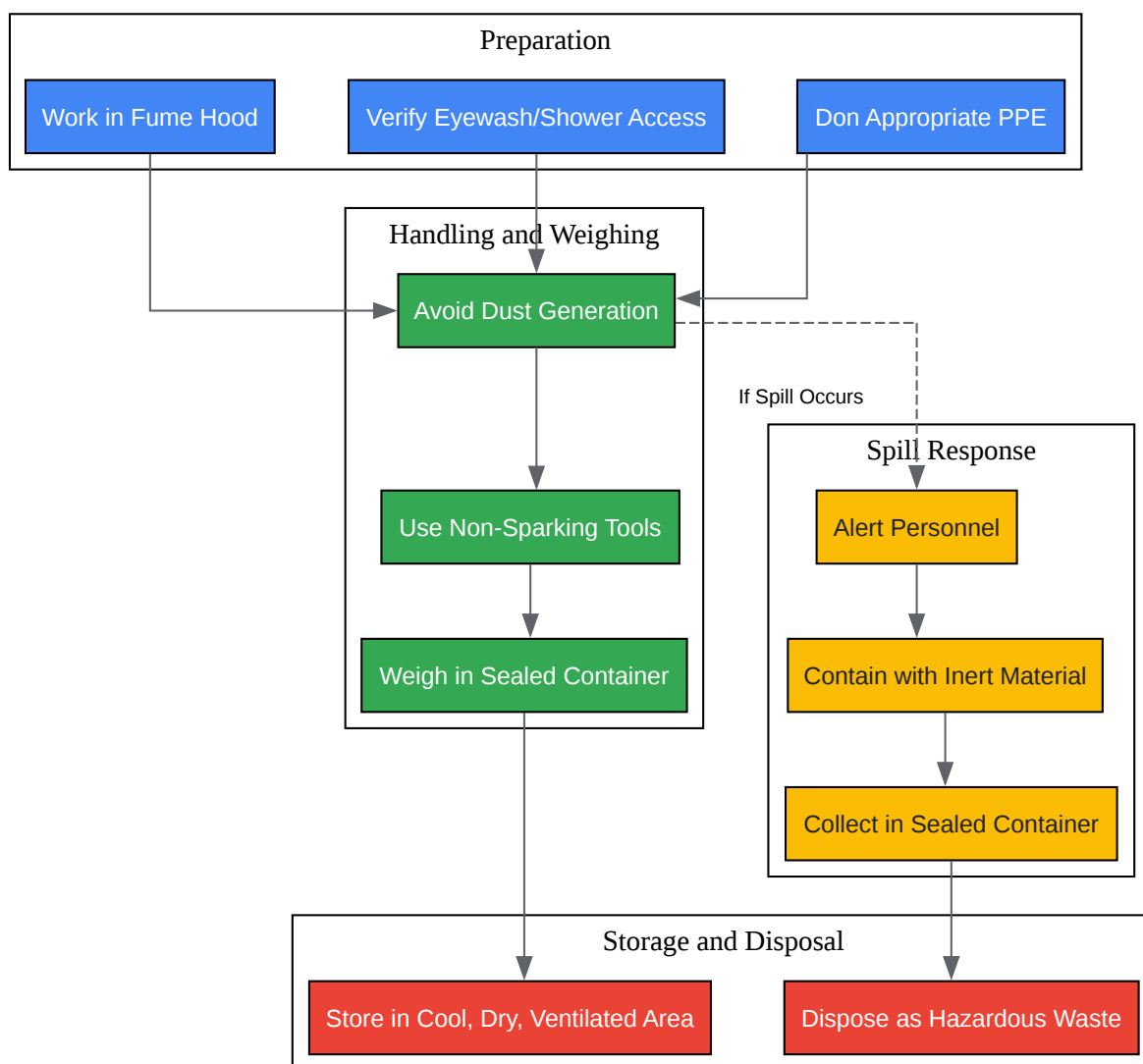
- Use a tared, sealed container for weighing to minimize exposure.
- Clean any spills on the balance immediately using appropriate procedures (see Protocol 2).
- Post-Handling:
  - Wash hands thoroughly after handling.[\[4\]](#)
  - Store the compound in a tightly sealed, properly labeled container in a designated storage area.[\[7\]](#)

## Protocol 2: Small-Scale Spill Cleanup

- Immediate Actions:
  - Alert personnel in the immediate area.
  - If the spill is significant or involves volatile substances, evacuate the area.
  - Ensure proper ventilation.[\[7\]](#)
- Containment and Cleanup:
  - Wear appropriate PPE, including respiratory protection if dust is airborne.[\[7\]](#)
  - Cover the spill with an inert absorbent material like sand or vermiculite.
  - Carefully sweep the spilled substance into a covered container for disposal.[\[4\]](#)
  - If appropriate, moisten the material slightly to prevent dusting.[\[4\]](#)
- Decontamination:
  - Clean the spill area with soap and water.
  - Collect all cleanup materials in a sealed, labeled container for hazardous waste disposal.
- Disposal:

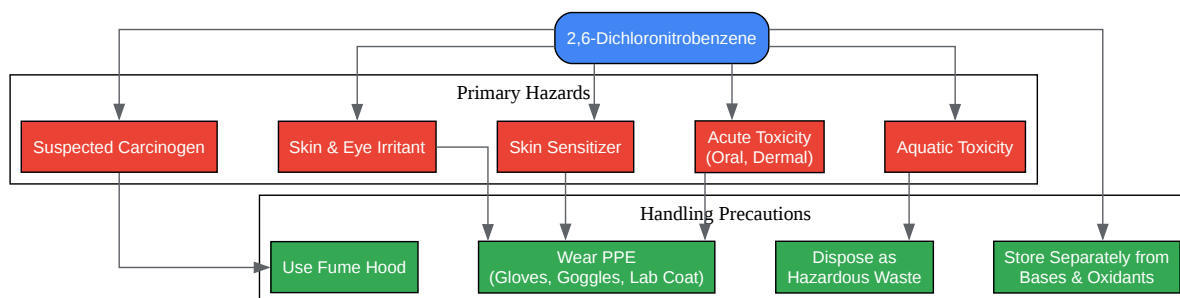
- Dispose of the waste according to institutional and local regulations for hazardous chemical waste.[5] Do not dispose of it down the drain.[5]

## Visualizations



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Caption: General workflow for handling 2,6-dichloronitrobenzene.



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Caption: Hazard and precaution relationships for 2,6-dichloronitrobenzene.

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Address: 3281 E Guasti Rd  
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